

# physical and chemical properties of 5-Bromo-3-fluoro-2-hydroxybenzoic acid

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## Compound of Interest

Compound Name: 5-Bromo-3-fluoro-2-hydroxybenzoic acid

Cat. No.: B1339588

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## An In-Depth Technical Guide to 5-Bromo-3-fluoro-2-hydroxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**5-Bromo-3-fluoro-2-hydroxybenzoic acid**, a halogenated derivative of salicylic acid, is a compound of increasing interest in the fields of medicinal chemistry and materials science. Its unique structural features, including a bromine atom, a fluorine atom, and a salicylic acid core, impart distinct physicochemical properties that make it a valuable building block for the synthesis of novel therapeutic agents and functional materials. This technical guide provides a comprehensive overview of the known physical and chemical properties of **5-Bromo-3-fluoro-2-hydroxybenzoic acid**, alongside available experimental data and methodologies.

### Core Physical and Chemical Properties

A summary of the fundamental physical and chemical properties of **5-Bromo-3-fluoro-2-hydroxybenzoic acid** is presented in the table below. It is important to note that while the molecular formula and weight are well-established, specific experimental data for properties such as melting point, boiling point, and pKa for this particular isomer are not widely reported in

publicly available literature. The data presented is based on information from chemical suppliers and databases.

Property	Value	Source
CAS Number	251300-29-5	[1]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFO <sub>3</sub>	[1]
Molecular Weight	235.01 g/mol	[1]
IUPAC Name	5-Bromo-3-fluoro-2-hydroxybenzoic acid	N/A
Synonyms	N/A	N/A
Appearance	Not specified	N/A
Melting Point	Not available	N/A
Boiling Point	Not available	N/A
Solubility	Not available	N/A
pKa	Not available	N/A

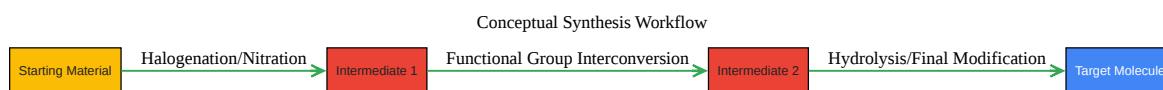
## Spectroscopic Data

Detailed experimental spectroscopic data for **5-Bromo-3-fluoro-2-hydroxybenzoic acid** is not readily available in the surveyed literature. However, commercial suppliers indicate the availability of NMR, HPLC, and LC-MS data upon request. For researchers requiring definitive structural confirmation, it is recommended to acquire the compound from a reputable supplier and perform independent spectroscopic analysis.

## Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **5-Bromo-3-fluoro-2-hydroxybenzoic acid** are not explicitly described in the reviewed scientific literature. The synthesis of related halogenated benzoic acids often involves multi-step reactions, including halogenation, nitration, reduction, and hydrolysis.

A general conceptual workflow for a potential synthesis is outlined below. This is a hypothetical pathway and would require significant experimental optimization.



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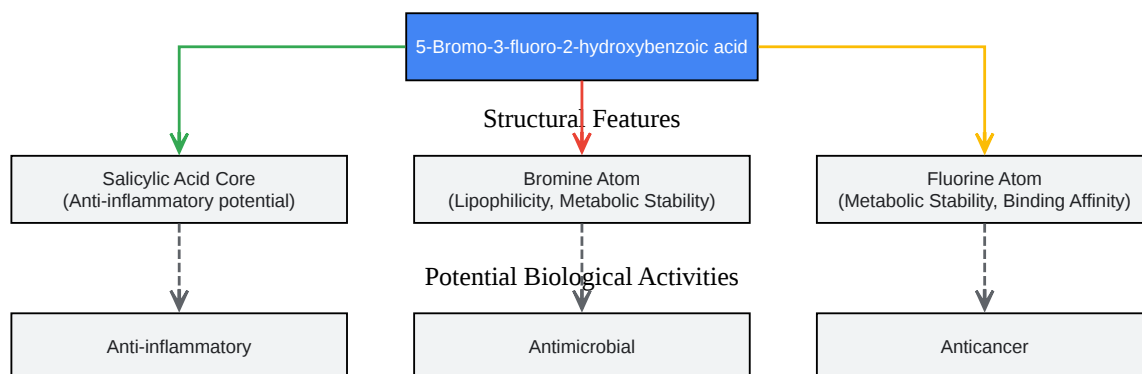
Caption: Conceptual workflow for the synthesis of **5-Bromo-3-fluoro-2-hydroxybenzoic acid**.

## Biological Activity and Signaling Pathways

As of the latest review of scientific literature, there are no specific studies detailing the biological activity or the involvement of **5-Bromo-3-fluoro-2-hydroxybenzoic acid** in any signaling pathways. The biological effects of halogenated salicylic acid derivatives can be diverse, and further research is required to elucidate the pharmacological profile of this particular compound.

## Structure-Activity Relationship (SAR) Logic

The biological activity of small molecules is intrinsically linked to their chemical structure. In the case of **5-Bromo-3-fluoro-2-hydroxybenzoic acid**, its structural components suggest potential areas for investigation based on the known activities of related compounds.



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Caption: Potential structure-activity relationships for **5-Bromo-3-fluoro-2-hydroxybenzoic acid**.

## Conclusion

**5-Bromo-3-fluoro-2-hydroxybenzoic acid** presents itself as a chemical entity with significant potential for further scientific exploration. While fundamental data such as its molecular formula and weight are established, a comprehensive understanding of its physical, chemical, and biological properties is currently lacking in the public domain. This guide highlights the existing knowledge gaps and underscores the need for further experimental investigation to unlock the full potential of this compound in drug discovery and materials science. Researchers are encouraged to undertake detailed characterization and biological screening to pave the way for its future applications.

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## References

- 1. 5-Bromo-3-fluoro-2-hydroxybenzaldehyde | C7H4BrFO2 | CID 2779276 - PubChem [pubchem.ncbi.nlm.nih.gov]
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